

ZSA-215 stability and storage conditions

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Compound of Interest

Compound Name: ZSA-215

Cat. No.: B15613142

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ZSA-215 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **ZSA-215**. The information is presented in a question-and-answer format to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **ZSA-215**?

Solid **ZSA-215** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), it is best to store the compound at -20°C.^[1]

2. How should I store stock solutions of **ZSA-215**?

Stock solutions of **ZSA-215** should also be stored under specific conditions to maintain their stability. For short-term storage, lasting from days to weeks, a temperature of 0-4°C is suitable. For long-term storage, spanning months, it is recommended to store the stock solutions at -20°C.^[1]

3. How stable is **ZSA-215** during shipping?

ZSA-215 is considered stable for a few weeks during standard shipping at ambient temperatures.^[1]

4. What is the general chemical and metabolic stability of **ZSA-215**?

In preclinical studies, **ZSA-215** has demonstrated excellent metabolic and chemical stability in vitro.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent experimental results	Improper storage of ZSA-215 solid or stock solutions.	Ensure that the compound and its solutions are stored at the recommended temperatures and protected from light. Refer to the storage condition tables below.
Multiple freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing, which can lead to degradation.	
Loss of compound activity	Degradation due to prolonged storage at room temperature.	Minimize the time ZSA-215 is kept at room temperature during experimental setup. Return to recommended storage conditions promptly.
Use of inappropriate solvents.	While specific solvent stability data is limited, DMSO is a common solvent for initial stock solutions. For aqueous buffers, consider the pH and potential for hydrolysis. It is advisable to prepare fresh dilutions in aqueous buffers for each experiment.	
Precipitation in stock solution	Exceeding the solubility limit.	Ensure the concentration of the stock solution does not exceed the solubility limit in the chosen solvent. If precipitation occurs upon freezing, gentle warming and vortexing may be required to redissolve the compound.

Change in temperature.

Some compounds are less soluble at lower temperatures. If precipitation is observed after refrigeration or freezing, allow the solution to warm to room temperature and vortex to ensure it is fully dissolved before use.

Data Summary

Table 1: Recommended Storage Conditions for **ZSA-215**

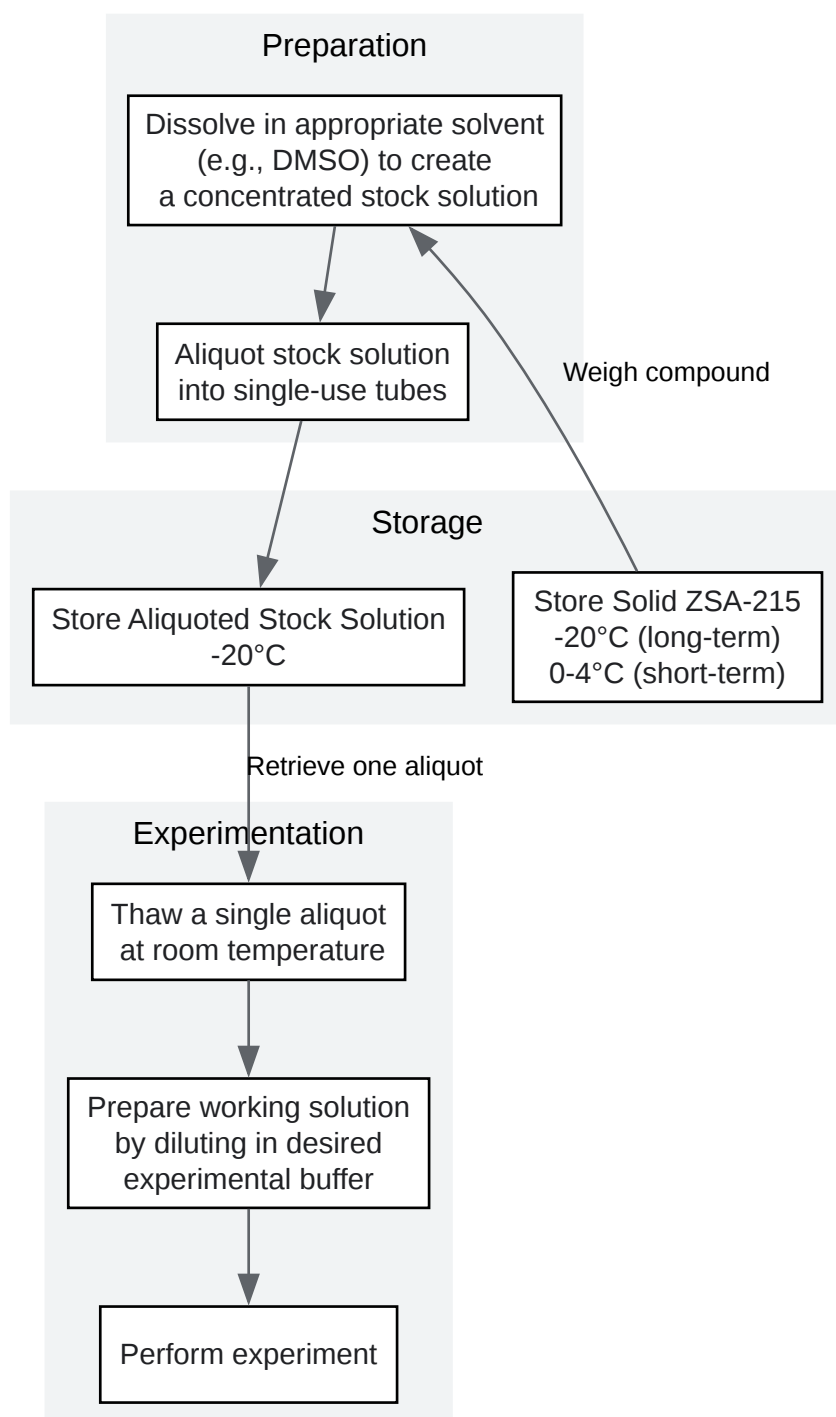
Form	Storage Duration	Temperature	Additional Conditions
Solid	Short-term (days to weeks)	0 - 4°C	Dry, Dark
Solid	Long-term (months to years)	-20°C	Dry, Dark
Stock Solutions	Short-term (days to weeks)	0 - 4°C	-
Stock Solutions	Long-term (months)	-20°C	-

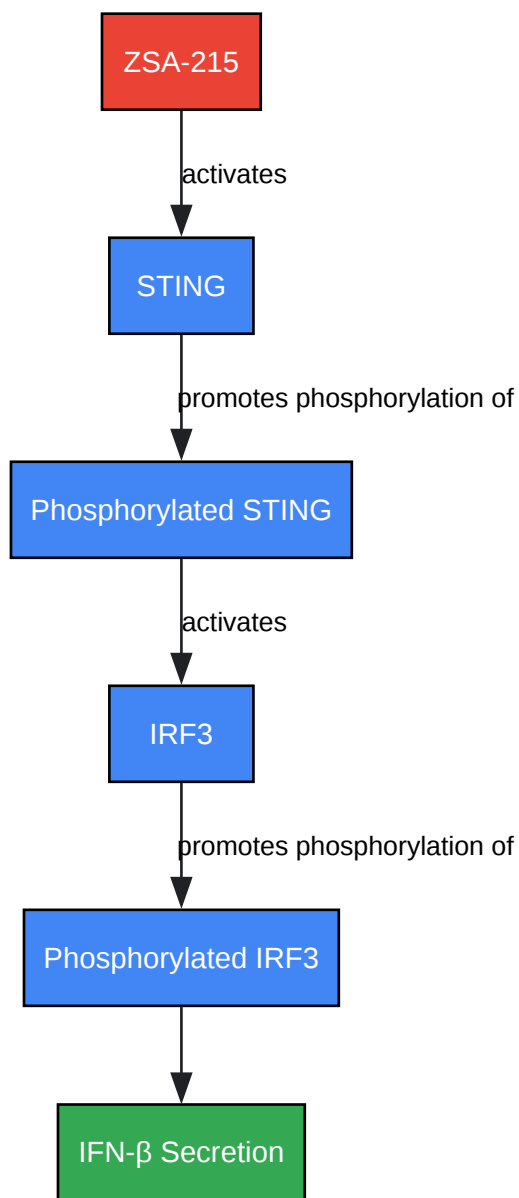
Data derived from MedKoo Biosciences product information sheet.[\[1\]](#)

Experimental Protocols & Workflows

General Workflow for Handling **ZSA-215**

The following diagram outlines a recommended workflow for handling **ZSA-215** to ensure its stability and the reproducibility of your experiments.





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References

- 1. Design of an Oral STING Agonist through Intramolecular Hydrogen Bond Ring Mimicking to Achieve Complete Tumor Regression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. forced degradation study: Topics by Science.gov [science.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com